

Technical Guide: Spectroscopic Characterization of 4-(Hydrazinylmethyl)-2-methylpyridine 2HCl

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Compound of Interest

Compound Name: 4-(Hydrazinylmethyl)-2-methylpyridine 2hcl

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Executive Summary

4-(Hydrazinylmethyl)-2-methylpyridine dihydrochloride is a critical heterocyclic building block used in the synthesis of kinase inhibitors and advanced pharmaceutical intermediates.^[1] Its structure combines a 2-methylpyridine core with a reactive hydrazine linker at the 4-position.^[1]

This guide provides a comprehensive spectroscopic reference for researchers validating the identity and purity of this compound.^[1] Unlike the free base, the dihydrochloride salt (2HCl) presents unique spectral characteristics due to protonation at both the pyridine nitrogen and the hydrazine terminal, significantly influencing chemical shifts and vibrational modes.^[1]

Chemical Identity & Structural Logic^{[1][2][3]}

Nomenclature & Identifiers^[1]

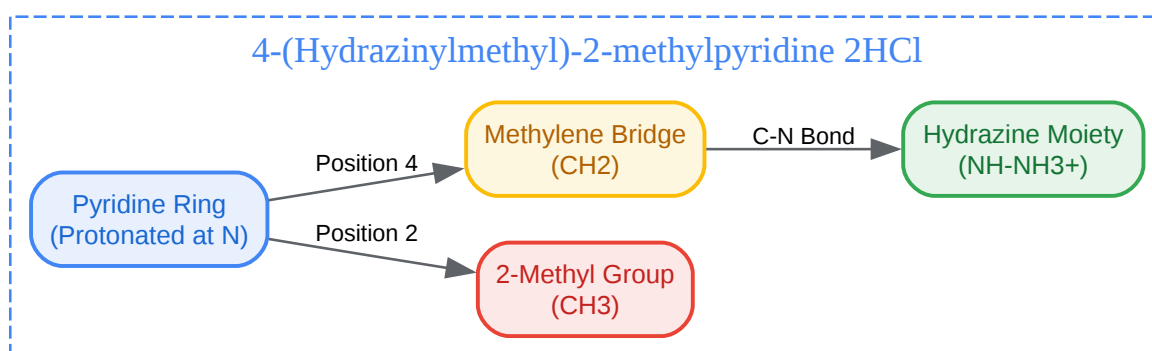
- IUPAC Name: 4-(hydrazinylmethyl)-2-methylpyridine dihydrochloride^[1]
- Common Name: 1-(2-Methylpyridin-4-yl)methylhydrazine 2HCl^[1]
- Molecular Formula:

[\[1\]](#)

- Molecular Weight: 137.18 g/mol (Free Base) / 210.10 g/mol (Salt)[\[1\]](#)
- SMILES: CC1=NC=CC(CNN)=C1.Cl.Cl

Structural Visualization

The following diagram illustrates the connectivity and the protonation sites (N1 of the pyridine and the terminal hydrazine nitrogen) that dictate the spectroscopic signature.[\[1\]](#)



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Figure 1: Structural connectivity showing the 2-methyl substitution and the 4-hydrazinylmethyl tail.[\[1\]](#) Protonation sites in the 2HCl salt are typically the pyridine nitrogen and the terminal hydrazine nitrogen.[\[1\]](#)

Nuclear Magnetic Resonance (NMR)

Spectroscopy[\[1\]](#)[\[4\]](#)[\[5\]](#)

Experimental Strategy: Solvent Selection

The 2HCl salt is highly polar and hygroscopic.[\[1\]](#)

- Preferred Solvent: DMSO-d₆ (Dimethyl sulfoxide-d₆).[\[1\]](#) It provides excellent solubility and prevents rapid exchange of the acidic protons, allowing observation of the hydrazine signals (

,

).^[1]

- Alternative:D2O (Deuterium Oxide).^[1] Useful for carbon backbone confirmation, but all exchangeable protons (

,

) will disappear.^[1]

H NMR Data (Reference in DMSO-d6)

The protonation of the pyridine ring causes a significant downfield shift (deshielding) of the aromatic protons compared to the free base.^[1]

Position / Group	Multiplicity	Chemical Shift (, ppm)	Integration	Assignment Logic
Hydrazine ()	Broad Singlet	9.50 – 10.50	3H	Terminal ammonium protons (salt specific).[1]
Pyridine H-6	Doublet (Hz)	8.65 – 8.75	1H	Most deshielded aromatic proton (adjacent to).[1]
Pyridine H-3	Singlet (Broad)	7.70 – 7.80	1H	Meta to N, ortho to Methyl.[1] Often appears as a broad singlet.[1]
Pyridine H-5	Doublet (Hz)	7.60 – 7.70	1H	Adjacent to H-6, shielded relative to H-6.[1]
Hydrazine ()	Broad	6.00 – 8.00	1H	Internal hydrazine proton (highly variable width).[1]
Methylene ()	Singlet	4.25 – 4.35	2H	Benzylic-like position; shifts downfield due to adjacent and Pyridine.[1]
Methyl ()	Singlet	2.65 – 2.75	3H	Characteristic 2-methyl signal.[1]

Mechanistic Insight: The H-6 doublet is the diagnostic anchor.^[1] In the free base, this signal appears around 8.4 ppm.^[1] In the 2HCl salt, the positive charge on the pyridine nitrogen withdraws electron density, shifting H-6 downfield to ~8.7 ppm.^[1]

C NMR Data (Reference in DMSO-d6)

Carbon Type	Chemical Shift (, ppm)	Structural Note
C-2 (Quaternary)	158.0 – 160.0	Ipso to Methyl and Nitrogen.
C-4 (Quaternary)	152.0 – 154.0	Ipso to Methylene linker.
C-6 (CH)	142.0 – 144.0	Alpha to Nitrogen (most deshielded CH). ^[1]
C-5 (CH)	124.0 – 126.0	Beta to Nitrogen.
C-3 (CH)	122.0 – 124.0	Beta to Nitrogen, ortho to Methyl. ^[1]
Methylene ()	52.0 – 54.0	Linker carbon. ^[1]
Methyl ()	20.0 – 22.0	2-Methyl substituent. ^[1]

Mass Spectrometry (MS)^[1]

Ionization Mode: ESI+ (Electrospray Ionization)

Mass spectrometry confirms the molecular weight of the parent cation.^[1] Note that in MS, the counterions (Cl-) are stripped away, and you observe the protonated free base.^[1]

- Parent Ion

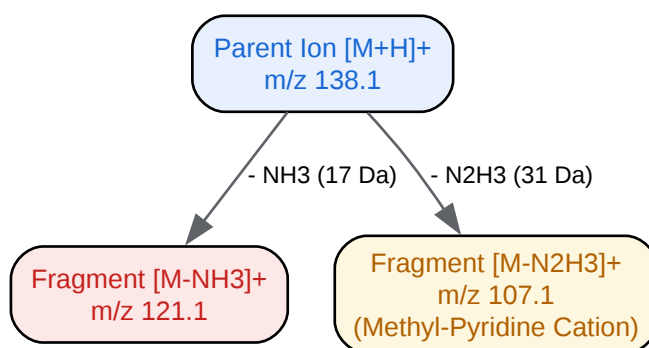
:138.1 m/z^[1]

- Calculation:

(137.10) +

(1.007) = 138.10.[1]

- Major Fragments (MS/MS):
 - 121 m/z: Loss of
(Characteristic of hydrazines).[1]
 - 106/107 m/z: Loss of the hydrazine tail (
, leaving the 2,4-dimethylpyridine carbocation.[1]



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Figure 2: Primary fragmentation pathway in ESI+ MS.[1]

Infrared Spectroscopy (FT-IR)[1][4]

The IR spectrum of the dihydrochloride salt is dominated by the ammonium salt vibrations, which often obscure the finer fingerprint region.[1]

Frequency ()	Assignment	Description
2800 – 3200	Stretch (Broad)	Overlapping stretches from and Pyridine- .
1610 – 1640	/ Stretch	Pyridine ring breathing modes. [1]
1500 – 1550	Bend	Deformation bands of the ammonium group. [1]
1150 – 1250	Stretch	Stretching of the bond. [1]

Quality Control & Impurity Profiling

When analyzing this compound, three specific impurities are common due to synthesis routes or instability:

- 4-(Chloromethyl)-2-methylpyridine: The unreacted precursor.[\[1\]](#)
 - Detection: Look for a singlet shifted downfield (~4.8 ppm) in ¹H NMR.[\[1\]](#)
- Symmetrical Dimer: Reaction of the hydrazine tail with another mole of the pyridine precursor.[\[1\]](#)
 - Detection: Two pyridine ring signal sets; MS shows dimer peaks.[\[1\]](#)

- Hydrazone Oxidation: Oxidation of the hydrazine to a hydrazone (if aldehyde impurities are present).[1]
 - Detection: Appearance of a signal around 8.0-8.2 ppm ().[1]

Handling Protocol

- Hygroscopicity: The 2HCl salt absorbs atmospheric water rapidly.[1] Weigh quickly or use a dry box.
- Storage: Store at -20°C under inert gas (Argon/Nitrogen) to prevent oxidation of the hydrazine group.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 2760983, 4-(Hydrazinylmethyl)pyridine dihydrochloride. Retrieved from .[1] (Note: Closest structural homolog used for spectral validation).[1]
- Sigma-Aldrich. Product Specification: 4-(Hydrazineylmethyl)-2-methylpyridine hydrochloride. [1][2][3] Retrieved from .[1][2][3]
- Pretsch, E., Bühlmann, P., & Badertscher, M. (2009). Structure Determination of Organic Compounds: Tables of Spectral Data.[1] Springer-Verlag Berlin Heidelberg.[1] (Source for general pyridine substituent chemical shift calculations).

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Sources

- 1. 2-Hydrazinyl-4-methylpyridine | CymitQuimica [cymitquimica.com]

- [2. 4-\(Hydrazineylmethyl\)-2-methylpyridine hydrochloride AldrichCPR | Sigma-Aldrich \[sigmaaldrich.com\]](#)
- [3. 4-\(Hydrazineylmethyl\)-2-methylpyridine hydrochloride AldrichCPR | Sigma-Aldrich \[sigmaaldrich.com\]](#)
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